

Geological Occurrence of Microcline in Granites: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Microcline
CAS No.:	60958-71-6
Cat. No.:	B14602288

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Microcline (KAlSi_3O_8) is a significant rock-forming tectosilicate mineral and a key member of the alkali feldspar group.[1] As the low-temperature polymorph of potassium feldspar, it is a common and often abundant constituent of felsic plutonic rocks, most notably granites and their associated pegmatites.[2] Its presence, texture, and chemical composition within these rocks provide valuable insights into the cooling history, petrogenesis, and geochemical evolution of the granitic magma. This technical guide provides a comprehensive overview of the geological occurrence of microcline in granites, detailing its formation, identification, and geochemical characteristics, with a focus on quantitative data and detailed experimental protocols for its analysis.

Formation and Geological Occurrence of Microcline in Granites

Microcline is characteristically found in plutonic igneous rocks that have cooled slowly at considerable depths, such as granites, syenites, and granodiorites.[2][3] It is the stable polymorph of K-feldspar at lower temperatures, typically forming from the slow cooling and ordering of its higher-temperature monoclinic counterpart, orthoclase.[1] This transformation from a disordered (orthoclase) to an ordered (microcline) arrangement of aluminum and silicon atoms within the crystal lattice is a key process in the formation of microcline in granitic intrusions.[4][5]

The presence of microcline is a hallmark of many granite types, including I-type (igneous-derived), S-type (sedimentary-derived), and A-type (anorogenic) granites. While it is a major constituent in all three, its abundance and association with other minerals can vary, reflecting the distinct petrogenesis of each granite type. In S-type granites, which are peraluminous, microcline is often associated with muscovite and cordierite.[6] In I-type granites, which are typically metaluminous, it coexists with minerals like hornblende and biotite.[7] A-type granites, which can be metaluminous to peralkaline, also commonly contain microcline.[8]

A significant feature of microcline in granites is its common intergrowth with albite ($\text{NaAlSi}_3\text{O}_8$), forming a texture known as perthite. This texture results from the exsolution of a sodic plagioclase phase from the host potassic feldspar during cooling, as the solid solution between the two end-members becomes immiscible at lower temperatures.

Quantitative Data on Microcline in Granites

The abundance and chemical composition of microcline are critical parameters in the classification and petrogenetic interpretation of granites. The following tables summarize quantitative data on the modal abundance and chemical composition of microcline from various granite types.

Modal Abundance of Microcline in Granites

The volume percentage of microcline in granites can vary significantly depending on the specific granite type and its degree of differentiation.

Granite Type	Rock Name	Microcline (vol%)	Other Major Minerals (vol%)	Source
Not Specified	Granite	18.59	Quartz (62.29), Plagioclase (6.89), Muscovite (15.71), Biotite (14.85)	[9]
Not Specified	Granite	36	Quartz (27), Plagioclase, Biotite, Muscovite	[10]

Chemical Composition of Microcline in Granites

The chemical composition of microcline, including its major and trace element concentrations, provides valuable information about the geochemical environment during its crystallization. Electron probe microanalysis (EPMA) is a common technique for determining the major and minor element composition, while trace elements are often analyzed by methods such as Laser Ablation Inductively Coupled Plasma Mass Spectrometry (LA-ICP-MS).

Table 2.1: Major and Minor Element Composition of Microcline in Granite (wt%)

Oxide	Granite Test Hole 1
SiO ₂	64.4
Al ₂ O ₃	18.6
FeO	0.06
CaO	0.04
Na ₂ O	1.12
K ₂ O	15.1
Total	99.32
Data from Electron Microprobe Analysis	

Table 2.2: Trace Element Composition of Microcline in Granitic Pegmatites (ppm)

Element	Pegmatite Type I	Pegmatite Type II	Pegmatite Type III
Rb	283 - 489	496 - 1050	1065 - 3729
Sr	39 - 110	25 - 101	16 - 65
Ba	134 - 1019	22 - 253	11 - 58
Cs	10 - 29	22 - 93	47 - 288
Pb	104 - 431	55 - 280	33 - 157
Ga	17 - 28	21 - 38	26 - 49
Sn	<10	<10 - 15	11 - 42
Y	<10	<10 - 18	11 - 38
Zr	11 - 41	<10 - 25	<10 - 15
Nb	<10	<10 - 13	11 - 21
Ta	<1	<1 - 2	1 - 5
Data from X-ray Fluorescence (XRF)			

Experimental Protocols

Accurate identification and quantification of microcline in granites require meticulous sample preparation and analytical procedures. The following sections detail the standard experimental protocols for petrographic and X-ray diffraction analysis.

Petrographic Analysis: Thin Section Preparation and Optical Microscopy

Petrographic analysis of thin sections is a fundamental technique for identifying microcline and observing its textural relationships with other minerals.

3.1.1. Thin Section Preparation

- **Sample Selection and Cutting:** A representative, fresh (unweathered) sample of the granite is selected. A thin slab, approximately 1 cm thick, is cut from the sample using a diamond-bladed rock saw.
- **Mounting:** One side of the slab is ground flat and smooth using progressively finer abrasive powders (e.g., silicon carbide) on a lapping wheel. The smoothed surface is then bonded to a glass microscope slide using an epoxy resin.
- **Slicing and Grinding:** The excess rock material is cut off, leaving a thin slice attached to the slide. The slice is then ground down to a standard thickness of 30 micrometers (μm) using precision grinding equipment. The thickness is monitored by observing the interference colors of known minerals (e.g., quartz) under a polarizing microscope.
- **Polishing and Coverslipping:** The 30 μm thick section is polished with a fine diamond paste to achieve a smooth, optically flat surface. A cover glass is then mounted on top of the rock section using a mounting medium (e.g., Canada balsam or a synthetic resin) to protect the sample and improve image quality.

3.1.2. Identification of Microcline in Thin Section

Microcline is identified under a polarizing microscope based on its characteristic optical properties:

- **Color and Pleochroism:** In plane-polarized light, microcline is colorless and non-pleochroic.
- **Relief:** It exhibits low negative relief.
- **Birefringence:** In cross-polarized light, microcline shows low first-order interference colors (typically gray and white).
- **Twinning:** The most diagnostic feature of microcline is its characteristic "tartan" or cross-hatched twinning, which results from the combination of Albite and Pericline twin laws.^[1] This twinning is a result of the transformation from monoclinic orthoclase to triclinic microcline.^[1]
- **Extinction:** Due to the fine and complex twinning, extinction is often undulose or patchy.

- Cleavage: Microcline has two good cleavages at nearly 90 degrees.

Quantitative X-ray Diffraction (XRD) Analysis using the Rietveld Method

Quantitative XRD with Rietveld refinement is a powerful technique for determining the modal abundance of microcline and other minerals in a granite sample.

3.2.1. Sample Preparation

- **Crushing and Grinding:** A representative sample of the granite (50-100 g) is crushed to a coarse powder using a jaw crusher or by hand in a mortar.[7] Shearing forces should be minimized to avoid amorphization.[7]
- **Micronizing:** The crushed sample is then micronized to a fine powder with a particle size of less than 10 μm . [7] This is typically achieved using a McCrone micronizing mill with a grinding agent like ethanol to prevent structural damage. [7][11]
- **Homogenization and Internal Standard:** A known weight of an internal standard (e.g., corundum, zincite, or rutile) is added to a precisely weighed aliquot of the micronized sample (typically around 10 wt%). [9] The mixture is then thoroughly homogenized. The internal standard is a crystalline material not present in the original sample and is used to determine the amount of amorphous or unidentified phases.
- **Sample Mounting:** The powdered mixture is carefully packed into a sample holder for the XRD instrument. Side-loading or back-loading techniques are recommended to minimize preferred orientation of mineral grains. [7]

3.2.2. Data Collection

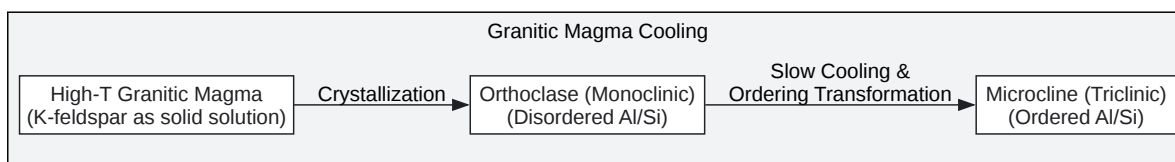
- **Instrument Setup:** The sample is placed in an X-ray diffractometer. The instrument is configured with appropriate settings for $\text{CuK}\alpha$ radiation, voltage, current, and slit sizes.
- **Data Acquisition:** A diffraction pattern is collected over a specified angular range (e.g., $5\text{-}80^\circ$ 2θ) with a defined step size and counting time per step.

3.2.3. Rietveld Refinement

- **Software and Initial Model:** The collected XRD pattern is analyzed using Rietveld refinement software (e.g., GSAS, FullProf, TOPAS). An initial structural model is created that includes the crystal structure data for all expected minerals in the granite (microcline, quartz, plagioclase, micas, etc.) and the internal standard.
- **Refinement Process:** The software performs a least-squares refinement to fit a calculated diffraction pattern to the experimental data. The refinement process iteratively adjusts various parameters, including:
 - **Scale factors:** Proportional to the weight fraction of each phase.
 - **Unit cell parameters:** For each mineral phase.
 - **Peak shape parameters:** To model the shape of the diffraction peaks.
 - **Background parameters:** To model the background signal.
 - **Preferred orientation parameters:** To correct for non-random crystal orientations.
- **Quantitative Analysis:** Once a good fit between the calculated and observed patterns is achieved (indicated by low R-values and a visually good fit), the software calculates the weight percentage of each mineral phase, including microcline. The amount of any amorphous phase can be determined from the known amount of the internal standard.

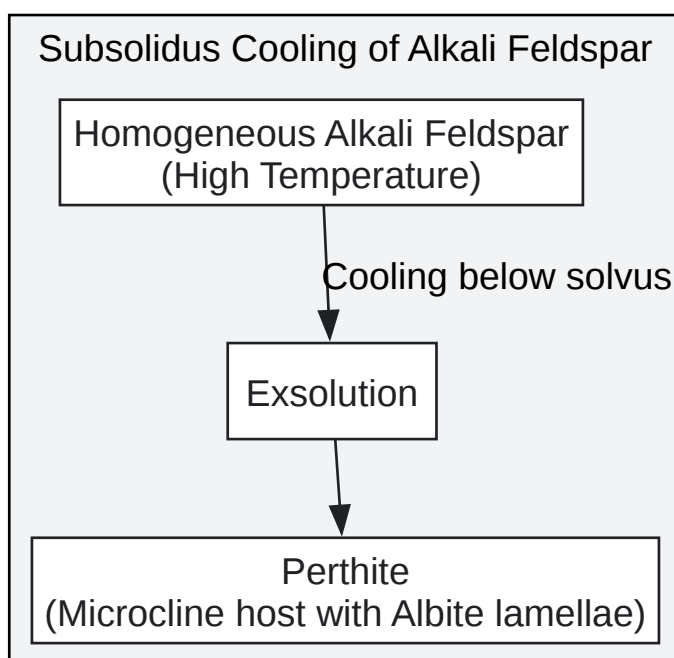
Signaling Pathways and Experimental Workflows

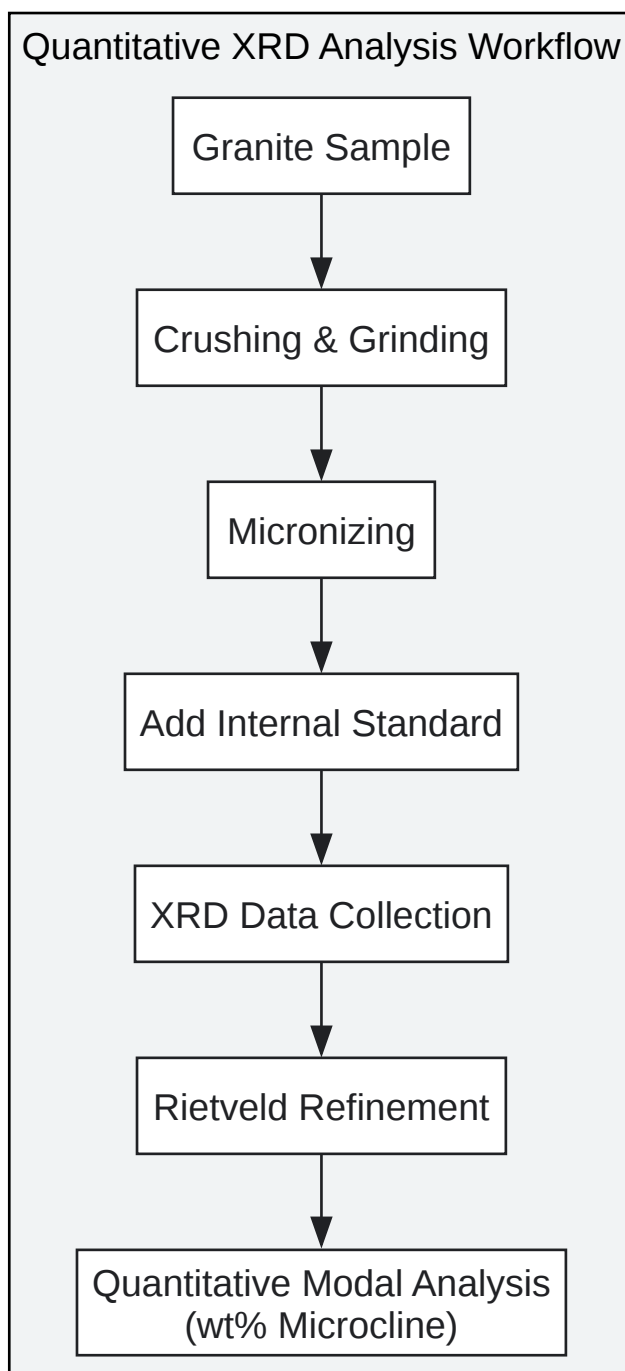
The following diagrams, generated using the DOT language, illustrate key geological processes and experimental workflows related to the study of microcline in granites.



[Click to download full resolution via product page](#)

Figure 1: Transformation of orthoclase to microcline during slow cooling of granitic magma.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. usna.edu \[usna.edu\]](#)
- [3. xrdukm.wixsite.com \[xrdukm.wixsite.com\]](#)
- [4. asu.elsevierpure.com \[asu.elsevierpure.com\]](#)
- [5. Structure modeling and quantitative X-ray diffraction of C-\(A\)-S-H - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. cementscience.com \[cementscience.com\]](#)
- [7. Development of a quantification method for quartz in various bulk materials by X-ray diffraction and the Rietveld method | Powder Diffraction | Cambridge Core \[cambridge.org\]](#)
- [8. thraceanzeolite.gr \[thraceanzeolite.gr\]](#)
- [9. Sample Preparation – EAS X-Ray Diffraction Laboratory – University of Alberta \[cms.eas.ualberta.ca\]](#)
- [10. Quantification of Amorphous Phases \(Internal Standard Method\) – Profex \[profex-xrd.org\]](#)
- [11. Internal standard analysis \[crystalimpact.com\]](#)
- To cite this document: BenchChem. [Geological Occurrence of Microcline in Granites: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14602288/docs#geological-occurrence-of-microcline-in-granites-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b14602288/docs#geological-occurrence-of-microcline-in-granites-an-in-depth-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)